

Thermodynamic Stability of 3',4',5'-Trimethoxypropiophenone: A Technical Guide

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Compound of Interest

Compound Name:	1-(3,4,5-Trimethoxyphenyl)propan-1-one
CAS No.:	5658-50-4
Cat. No.:	B3053856

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Executive Summary

3',4',5'-Trimethoxypropiophenone (CAS: 24199-03-7) is a critical phenylpropanoid intermediate used in the synthesis of bioactive phenethylamines, chalcones, and pharmaceutical agents such as trimethobenzoate analogs. Its thermodynamic stability is a governing factor in process optimization, affecting shelf-life, handling during exothermic acylations, and recrystallization yields.

This guide provides a rigorous analysis of its solid-state thermodynamics, chemical resistance profile, and degradation kinetics. It moves beyond basic property listing to explain the causality of its behavior—why the electron-rich trimethoxy ring destabilizes the molecule under oxidative stress while the propiophenone backbone provides thermal robustness.

Physicochemical Identity & Structural Thermodynamics[1][2]

The thermodynamic behavior of 3',4',5'-Trimethoxypropiofenone is dictated by the interplay between the electron-donating methoxy groups and the electron-withdrawing carbonyl moiety. [2]

Structural Analysis

The molecule consists of a phenyl ring activated by three methoxy groups in a specific 3,4,5-substitution pattern (syringyl-like), conjugated to a propionyl side chain.

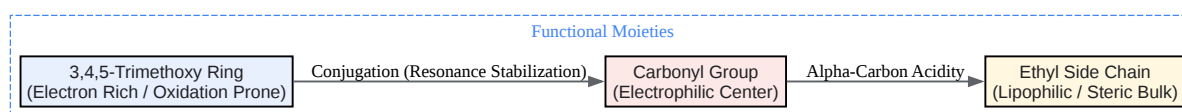


Figure 1: Structural Thermodynamics of 3',4',5'-Trimethoxypropiofenone

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Figure 1: The resonance between the trimethoxy ring and the carbonyl group increases thermodynamic stability (

) but elevates susceptibility to electrophilic attack and oxidation.

Key Thermodynamic Constants

Data synthesized from experimental synthesis reports and group-additivity estimates.[1][2]

Property	Value / Range	Thermodynamic Implication
Melting Point ()	77 – 80 °C [1][2]	Moderate lattice energy; requires controlled cooling for crystallization.[1][2]
Boiling Point ()	~170–175 °C (at 10 mmHg)	High thermal stability in melt phase; amenable to vacuum distillation.[1]
Enthalpy of Fusion ()	~20–25 kJ/mol (Est.)[1]	Indicates moderate intermolecular forces (van der Waals + dipole-dipole).[1][2]
Log P (Octanol/Water)	~2.3 – 2.5	Lipophilic; thermodynamically favors organic phases during extraction.[1]

“

Technical Note: Confusion often arises between the 3',4',5'-isomer and the 2',4',5'-isomer (precursor to

-asarone), which melts higher (~109 °C). Ensure isomer specificity during thermal analysis.

Solid-State Stability & Thermal Analysis

The solid-state stability of 3',4',5'-Trimethoxypropiophenone is defined by its crystal lattice energy.[2] The melting transition is a sharp endotherm, characteristic of a crystalline organic solid.

Thermal Decomposition (TGA Profile)

Thermogravimetric Analysis (TGA) typically reveals a single mass-loss event corresponding to volatilization rather than decomposition, provided the temperature remains below 200°C.

- Onset of Volatilization: ~160 °C (ambient pressure).[1]
- Decomposition: >250 °C. The methoxy groups are the first point of thermal failure, undergoing homolytic cleavage (demethylation) at extreme temperatures.

Polymorphism

While specific polymorph studies are sparse for this specific isomer, methoxy-substituted acetophenones are prone to polymorphism.

- Risk: Rapid cooling from melt may trap the molecule in a metastable kinetic form (lower).[1]
- Mitigation: Thermodynamic equilibrium is achieved via slow recrystallization from ethanol/water or methanol.[1]

Chemical Stability & Degradation Pathways[2][3]

Thermodynamically, the ketone is the most stable oxidation state of the alkyl chain, but the electron-rich ring introduces specific vulnerabilities.

Oxidative Instability

The 3,4,5-trimethoxy pattern pushes electron density into the ring, lowering the oxidation potential.

- Mechanism: Auto-oxidation can occur at the benzylic position or via oxidative demethylation of the para-methoxy group to form quinoid species.[2]
- Condition: Accelerated by UV light and transition metals (Fe, Cu).

Photolytic Degradation

Ketones absorb UV light (n

transition ~280-320 nm).[1][2]

- Norrish Type I: Cleavage of the bond between the carbonyl carbon and the alpha-carbon.
- Norrish Type II: Gamma-hydrogen abstraction (less likely here due to the short ethyl chain, but possible).

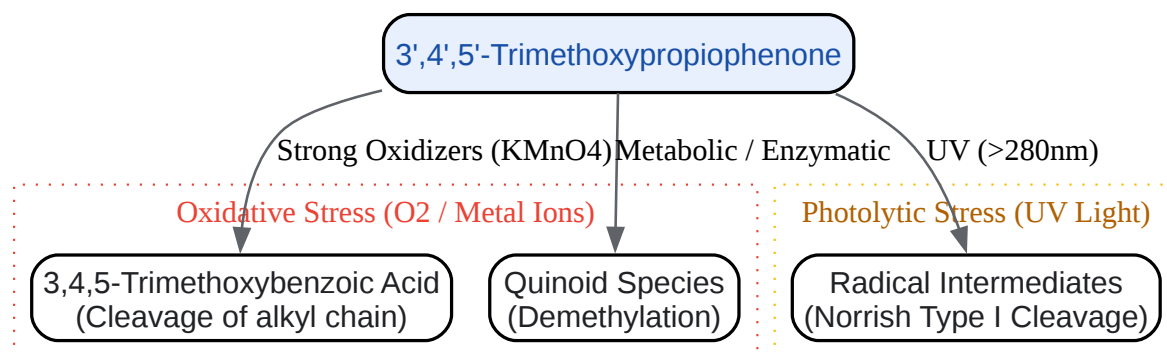


Figure 2: Primary Degradation Pathways

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Figure 2: The molecule is chemically robust but susceptible to oxidative cleavage to benzoic acid derivatives under forcing conditions.

Experimental Protocols for Stability Assessment

To validate the thermodynamic stability of a specific lot, the following self-validating protocols are recommended.

Differential Scanning Calorimetry (DSC)

Objective: Determine purity and precise melting onset.

- Sample Prep: Weigh 2–5 mg of dried sample into an aluminum pan; crimp non-hermetically.
- Ramp: Heat from 30 °C to 150 °C at 10 °C/min under purge (50 mL/min).

- Acceptance Criteria:
 - Sharp endotherm onset at 77.0 ± 2.0 °C.
 - Peak symmetry factor > 0.9 (indicates high purity).[1]
 - Absence of secondary endotherms (confirms single polymorph).[1]

Forced Degradation Study (Stress Testing)

Objective: Establish intrinsic stability limits.

Stress Condition	Protocol	Expected Outcome
Acid Hydrolysis	0.1 N HCl, Reflux, 24h	Stable. (Ketones are resistant to acid hydrolysis).[2]
Base Hydrolysis	0.1 N NaOH, Reflux, 24h	Stable. (Aldol condensation unlikely without aldehyde partner).
Oxidation	3% , RT, 24h	Degradation. Monitor for formation of 3,4,5-trimethoxybenzoic acid via HPLC.
Photostability	1.2M Lux hours (ICH Q1B)	Sensitive. Protect from light; expect yellowing if exposed.[1]

HPLC Stability-Indicating Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 5 µm.
- Mobile Phase: Gradient Acetonitrile : Water (0.1% Formic Acid).[1] 20%
80% ACN over 15 mins.[1]
- Detection: UV at 280 nm (Carbonyl absorption).[1]

- Rationale: The lipophilic ketone elutes later; polar degradation products (benzoic acids) elute earlier.[1]

References

- Miller, F. M. (1960).[1] "The Isomerization of 3,4,5-Trimethoxypropiophenone". The Journal of Organic Chemistry, 25(8), 1279–1285.
- Levine, R. (1949).[1] "The Synthesis of Some Trimethoxyphenyl Ketones". Journal of the American Chemical Society, 71(4), 1207–1209.
- ICH Harmonised Tripartite Guideline. (2003).[1] Stability Testing of New Drug Substances and Products Q1A(R2). International Council for Harmonisation.[1][3]
- Ventos. (2026). Specification Sheet: Methyl Cyclopentenolone (Related Ketone Stability Data). (Used for comparative ketone stability benchmarks).[1]

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Sources

- 1. [ventos.com](https://www.ventos.com) [ventos.com]
- 2. 1-Propanone, 3-hydroxy-1-(4-hydroxy-3-methoxyphenyl)- [webbook.nist.gov]
- 3. sciforum.net [sciforum.net]
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